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how to administer Nafamostat in hemodialysis

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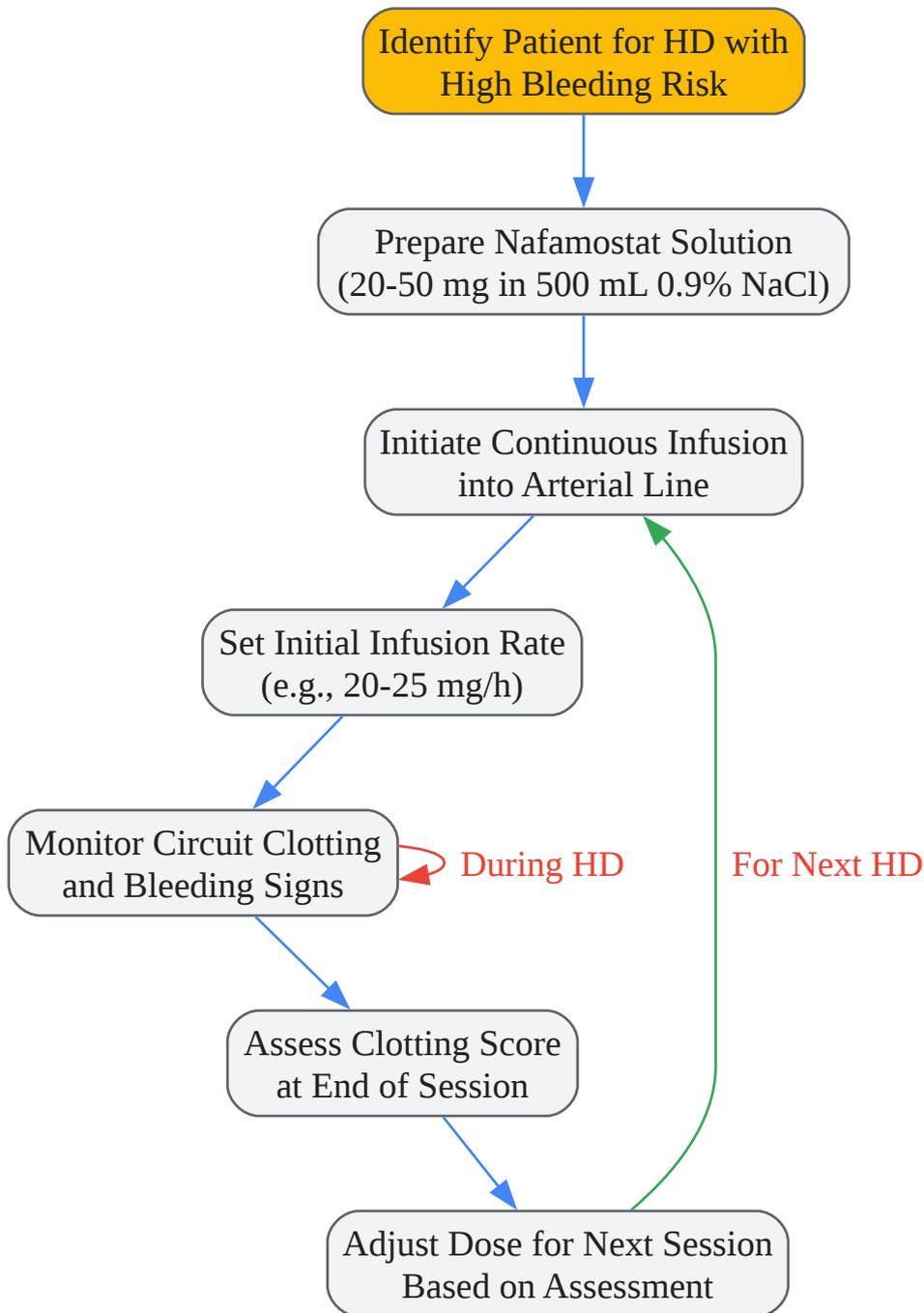

Compound Focus: **Nafamostat**

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Clinical Protocol for Administration

For researchers designing clinical studies, here is a detailed workflow and protocol based on current clinical practices.

```mermaid
Identify Patient for HD with
High Bleeding Risk
  ↓
Prepare Nafamostat Solution
(20-50 mg in 500 mL 0.9% NaCl)
  ↓
Initiate Continuous Infusion
into Arterial Line
  ↓
Set Initial Infusion Rate
(e.g., 20-25 mg/h)
  ↓
Monitor Circuit Clotting
and Bleeding Signs  ⟲ During HD
  ↓
Assess Clotting Score
at End of Session
  ↓
Adjust Dose for Next Session
Based on Assessment  → For Next HD → Initiate Continuous Infusion
```

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Patient Selection and Indications

Nafamostat is indicated for hemodialysis patients at high risk of bleeding. This includes patients with:

- Active bleeding or bleeding that ceased within the last 3 days [1].

- Recent major surgery or trauma [2] [3].
- Thrombocytopenia (e.g., platelet count < 50,000/mm³) [2].
- Coagulopathies (e.g., elevated INR) [3].
- Intracranial hemorrhage (within the past 6 months) [3].

Preparation and Administration Steps

- **Reconstitution:** Aseptically reconstitute NM powder. Commonly, 20-50 mg of NM is diluted in 500 mL of 0.9% sodium chloride (saline) [4] or 5% glucose solution [1].
- **Priming:** The prepared solution can be used to pre-rinse the dialyzer and extracorporeal circuit before initiating dialysis [4].
- **Infusion:** Connect the NM solution to an infusion pump and administer it as a continuous infusion into the arterial line of the extracorporeal circuit, typically upstream of the dialyzer [4] [5]. The infusion should run for the entire duration of the dialysis session.

Monitoring and Dose Titration

- **Visual Inspection:** During and at the end of dialysis, the circuit and dialyzer should be visually inspected for clotting. A standardized clotting score is recommended for objective assessment [2]:
  - **Score 0:** No coagulation.
  - **Score 1:** Traces of coagulation.
  - **Score 2:** Visible clots (<50% fiber bundle coagulation).
  - **Score 3:** Severe clotting requiring circuit replacement.
- **Dose Adjustment:** The NM dose should be titrated to maintain a clotting score of 0-1.
  - **If clotting occurs (Score ≥2):** Increase the infusion rate by 12.5 mg/h for the next session [2].
  - **If bleeding is observed:** Decrease the infusion rate by 12.5 mg/h [2].

Predictive Dosing Model and Efficacy Data

For a more precise and personalized approach, recent research has developed a predictive model for NM dosing. A 2025 study used multivariable linear regression to identify key factors influencing the effective NM dose [2].

The table below summarizes patient factors and their quantitative impact on the predicted NM dose based on this model.

Patient Factor	Impact on Nafamostat Dose	Coefficient (mg/h)	Statistical Significance (P-value)
Oral Anticoagulant Use	Lower dose required	-14.20	< 0.001
Age (per year)	Lower dose required	-0.13	< 0.001
Dry Body Weight (per kg)	Higher dose required	+0.15	< 0.001
Hemoglobin Level (per g/L)	Higher dose required	+1.13	< 0.001

This model, which also includes variables like cancer history, sex, and treatment modality, showed a prediction performance with a Root Mean Squared Error (RMSE) of 4.11 mg/h and an adjusted R^2 of 0.49 [2].

Comparative Clinical Evidence

- **vs. Heparin:** A study on end-stage renal failure patients found NM to be more effective than heparin sodium, with a higher significant effectiveness rate and better coagulation control without increasing bleeding risk [4].
- **vs. Citrate:** A 2025 retrospective study compared NM to regional citrate anticoagulation (RCA). It found that NM was associated with a significantly lower rate of major clotting requiring premature dialysis termination (0.84% vs. 5.19%) without an increase in major bleeding events [1].

Key Considerations for Clinical Practice

- **Short Half-Life:** NM has an extremely short half-life of approximately **5-8 minutes** [2] [5]. This is its key safety feature, as anticoagulation effects reverse rapidly after infusion stops.
- **Pharmacokinetics:** NM is rapidly degraded by hepatic carboxylesterase and cleared by hemodialysis, confining its activity primarily to the extracorporeal circuit [1] [5].
- **Mechanism of Action:** It is a broad-spectrum serine protease inhibitor, affecting thrombin, Factor Xa, and other coagulation factors [6].

- **Safety Profile:** Studies report that NM has a high safety profile in this patient population. The total number of adverse reactions (such as rash, nausea, or dizziness) has been shown to be lower in NM groups compared to heparin groups [4].

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References

1. mesylate versus regional citrate anticoagulation for... Nafamostat [pmc.ncbi.nlm.nih.gov]

2. Development of a predictive model for nafamostat mesylate dosing in...

[bmcnephrol.biomedcentral.com]

3. The Safety of Nafamostat Mesylate ... [trialx.com]

4. Efficacy and safety of Nafamostat mesylate in patients with ... [pmc.ncbi.nlm.nih.gov]

5. comparing central vein and ECMO machine samples - PMC [pmc.ncbi.nlm.nih.gov]

6. What is the mechanism of Nafamostat Mesilate? [synapse.patsnap.com]

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